

Ornithine Decarboxylase (ODC): A Technical Guide to its Function and Regulation

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Compound of Interest

Compound Name: *DL-ornithine hydrochloride*

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Introduction

Ornithine decarboxylase (ODC) is a pivotal enzyme in cellular physiology, serving as the rate-limiting step in the biosynthesis of polyamines—small, ubiquitous polycations essential for cell growth, differentiation, and survival. This guide provides a comprehensive technical overview of ODC's function, its intricate regulatory mechanisms, and detailed experimental protocols for its study, aimed at professionals in research and drug development.

Core Function of Ornithine Decarboxylase

ODC catalyzes the decarboxylation of L-ornithine to produce putrescine, the precursor for the synthesis of higher polyamines such as spermidine and spermine.^{[1][2]} These molecules are crucial for a multitude of cellular processes, including:

- **Stabilization of nucleic acid and protein structures:** Polyamines interact with negatively charged molecules like DNA, RNA, and proteins, influencing their conformation and function.
- **Regulation of gene expression and translation:** Polyamines can modulate chromatin structure and the translational machinery.^[3]
- **Cell cycle progression and proliferation:** Elevated ODC activity and polyamine levels are strongly correlated with cellular proliferation.^[4]

- Ion channel modulation: Polyamines can directly interact with and modulate the activity of various ion channels.
- Mitochondrial function: ODC activity and polyamines are necessary for maintaining mitochondrial integrity and function, particularly in rapidly dividing cells like enterocytes.[5]

Given its central role in cell proliferation, ODC is a well-established target for anti-cancer and anti-parasitic drug development.[6]

Structural and Catalytic Properties

The active form of ODC is a homodimer, with each monomer comprising two domains: an α/β barrel domain that binds the essential cofactor pyridoxal 5'-phosphate (PLP), and a β -sheet domain.[7] The active site is formed at the interface of the two monomers, highlighting the importance of dimerization for catalytic activity.[7][8]

The catalytic mechanism involves the formation of a Schiff base between PLP and L-ornithine, followed by decarboxylation to form a quinoid intermediate. This intermediate is then reprotonated, and the product, putrescine, is released.[9]

Quantitative Data: Kinetic Parameters and Protein Stability

The following tables summarize key quantitative data for ODC from various sources.

Parameter	Value	Organism/Cell Line	Reference(s)
K_m for Ornithine	0.12 mM	Calf Liver	[10]
1.7 mM	Lactobacillus sp. 30a	[11]	
0.95 mM	Aspergillus terreus	[2]	
0.13 μ M & 33 μ M	Physarum polycephalum (two forms)	[12]	
K_m for PLP	2.0 μ M	Calf Liver	[10]
k_{cat}	$\sim 225 \text{ min}^{-1}$	Human	[9]
V_{max}	$20.54 \pm 1.65 \text{ } \mu\text{mol/min/mg}$ (unphosphorylated)	RAW264 cells	
	$30.61 \pm 2.6 \text{ } \mu\text{mol/min/mg}$ (phosphorylated)	RAW264 cells	
Specific Activity	150 - 200 $\mu\text{mol/min/mg}$	Lactobacillus sp. 30a	[11]
$1.0 \times 10^6 - 1.4 \times 10^6 \text{ nmol/h/mg}$	Mouse Kidney	[13]	
Half-life	5 - 30 min	Mammalian tissues	[14][15]
$\sim 22 \text{ min}$	Rat intestinal mucosa	[14][15]	
20 min (unstimulated)	IEC-6 cells	[14]	
35 min (asparagine-stimulated)	IEC-6 cells	[14]	
9 - 15 min (uninduced)	HeLa cells	[16]	
$\sim 60 \text{ min}$ (induced)	HeLa cells	[16]	
20 h (at 37°C)	Aspergillus terreus	[2]	

6 h (at 45°C)	Aspergillus terreus	[2]
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Table 1: Kinetic and Stability Parameters of Ornithine Decarboxylase.

Inhibitor	IC ₅₀ Value	Cell Line/Organism	Reference(s)
DFMO (Eflornithine)	~7.5 µM (D-DFMO)	Human ODC	[17]
252 µM	Purified Human ODC	[18] [19]	
3.0 mM	BE(2)-C neuroblastoma cells		
10.6 mM	SMS-KCNR neuroblastoma cells	[20]	
25.8 mM	CHLA90 neuroblastoma cells	[20]	
0.1 - 5.0 mM (effective concentration)	Human adenocarcinoma cell lines	[4]	
Allicin	11 nM	Purified Human ODC	[21] [18] [19]
9 - 19 µM	Human neuroblastoma cells	[21] [18]	
Curcumin	0.04 µg/mL	Aspergillus terreus ODC	[2]

Table 2: IC₅₀ Values of Ornithine Decarboxylase Inhibitors.

Regulation of Ornithine Decarboxylase

The expression and activity of ODC are tightly controlled at multiple levels to ensure appropriate polyamine homeostasis.

Transcriptional Regulation

The ODC gene (ODC1) is an immediate early response gene, and its transcription is rapidly induced by a wide array of stimuli, including growth factors, hormones, and oncogenic signals.

Translational Regulation

The 5' untranslated region (UTR) of ODC mRNA is long and highly structured, containing an internal ribosome entry site (IRES) that allows for cap-independent translation. The translation of ODC mRNA is sensitive to the levels of active eukaryotic initiation factor 4E (eIF-4E) and is also subject to negative feedback regulation by polyamines.^[3]

Post-Translational Modifications

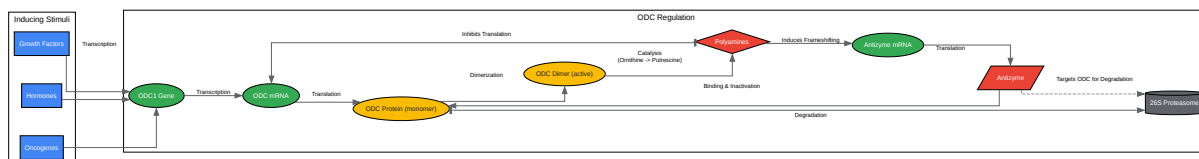
ODC undergoes several post-translational modifications that influence its activity and stability:

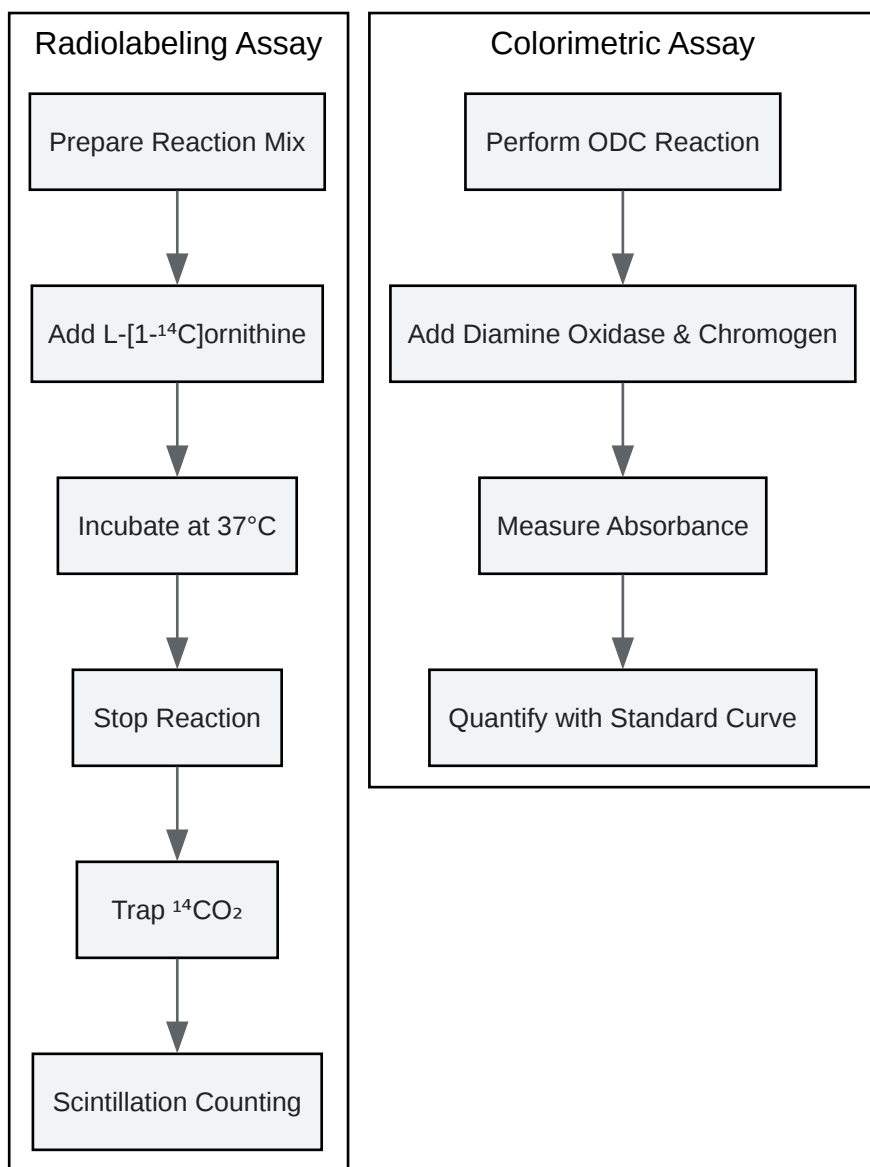
- **Phosphorylation:** Phosphorylation of ODC can increase its catalytic efficiency and intracellular stability.
- **Transamidation:** Transglutaminase-catalyzed transamidation of glutamine residues may alter ODC function and lead to its translocation to the nucleolus.

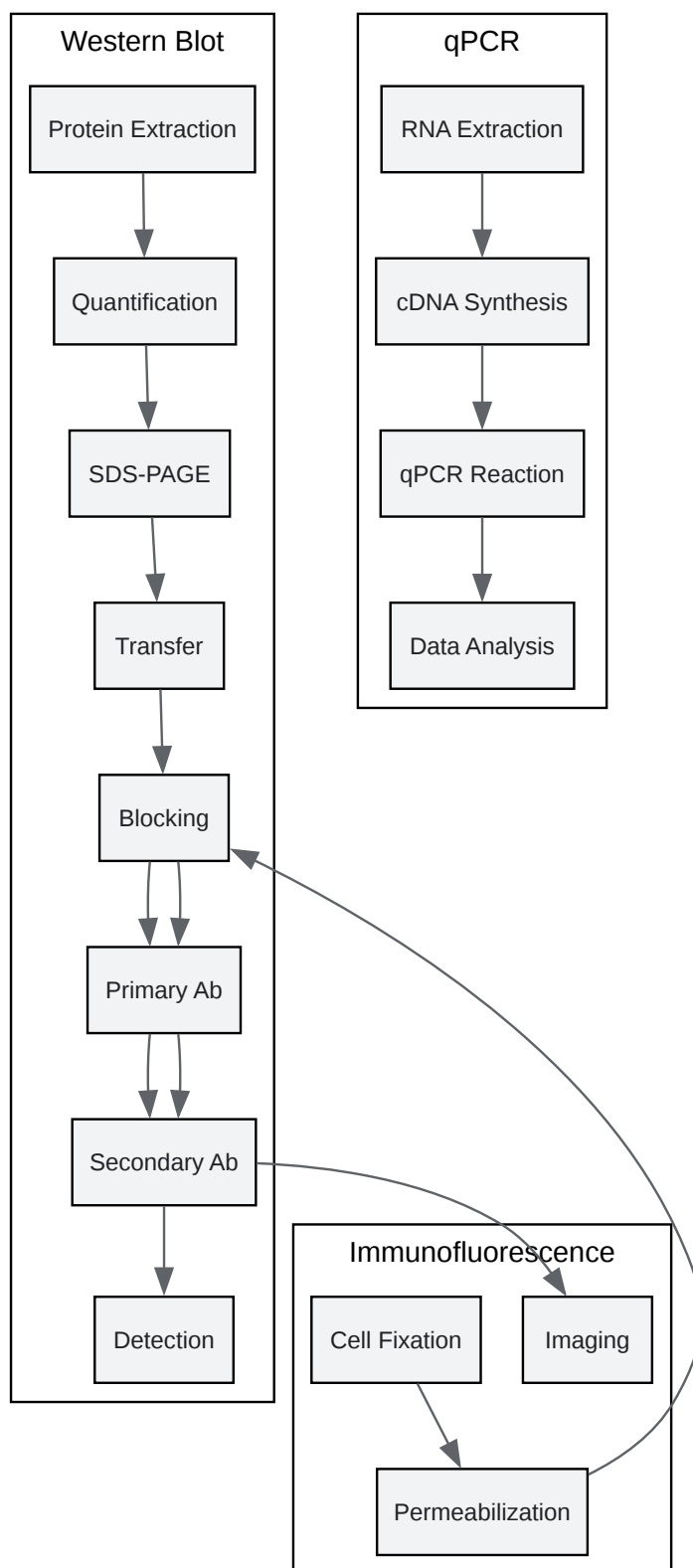
Regulation by Antizyme and Proteasomal Degradation

A key feature of ODC regulation is its rapid, ubiquitin-independent degradation by the 26S proteasome.^[17] This process is mediated by a family of proteins called antizymes. The synthesis of antizyme is induced by high levels of polyamines through a ribosomal frameshifting mechanism. Antizyme binds to the ODC monomer, which disrupts the active ODC dimer and targets it for degradation by the 26S proteasome.^[8] Polyamines can also directly promote this antizyme-mediated degradation.^[8]

Signaling and Regulatory Pathways







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